

Synthesis of Tert-butyl 3-hydroxybenzoate

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Compound of Interest

Compound Name: *Tert-butyl 3-hydroxybenzoate*

Cat. No.: *B3042338*

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An In-Depth Technical Guide to the Synthesis of **Tert-butyl 3-hydroxybenzoate**

Introduction

Tert-butyl 3-hydroxybenzoate is a valuable bifunctional molecule widely utilized as a key building block in the synthesis of complex organic molecules, particularly within the pharmaceutical and materials science sectors.[1][2][3][4] Its structure incorporates a sterically hindered tert-butyl ester, which serves as a robust protecting group for the carboxylic acid, and a phenolic hydroxyl group that remains available for further chemical modification. This unique arrangement allows for selective reactions at the phenol position while the carboxyl group is masked, an essential strategy in multi-step syntheses.[5] This guide provides an in-depth exploration of the principal synthetic methodologies for preparing **tert-butyl 3-hydroxybenzoate**, focusing on the underlying chemical principles, detailed experimental protocols, and the rationale behind procedural choices to equip researchers and drug development professionals with a comprehensive understanding of its synthesis.

Physicochemical and Spectroscopic Data

A thorough understanding of the target compound's properties is fundamental for its synthesis and purification.

Property	Value	Source
IUPAC Name	tert-butyl 3-hydroxybenzoate	[6][7]
CAS Number	57704-54-8	[7]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[6][7][8]
Molecular Weight	194.23 g/mol	[6]
Appearance	White solid	[9]
SMILES	CC(C) (C)OC(=O)C1=CC(=CC=C1)O	[6][8]
InChIKey	XAOVNTXDHGDNBG- UHFFFAOYSA-N	[6][8]

Table 1: Key physicochemical properties of **tert-butyl 3-hydroxybenzoate**.

Spectroscopic Data	Observed Characteristics
¹³ C NMR	Spectral data available via public databases.
GC-MS	Mass spectrometry data confirms the molecular weight and fragmentation pattern.
IR Spectra	Characteristic peaks for hydroxyl (O-H) and ester carbonyl (C=O) groups are present.

Table 2: Summary of Spectroscopic Data.[6]

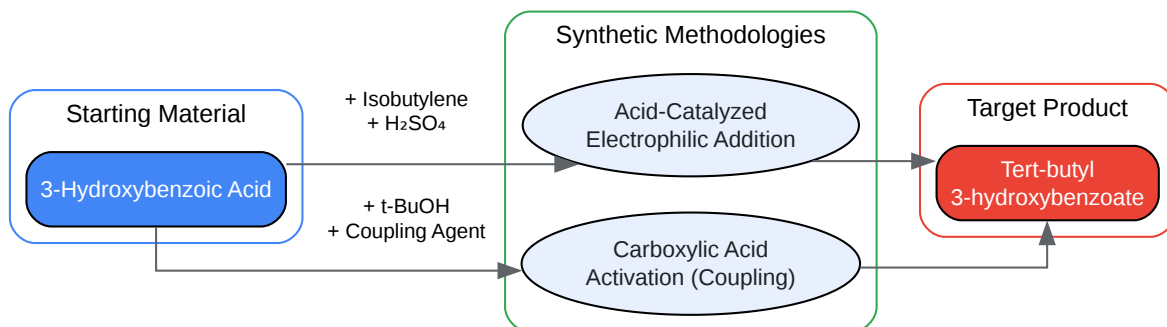
Core Synthetic Strategies

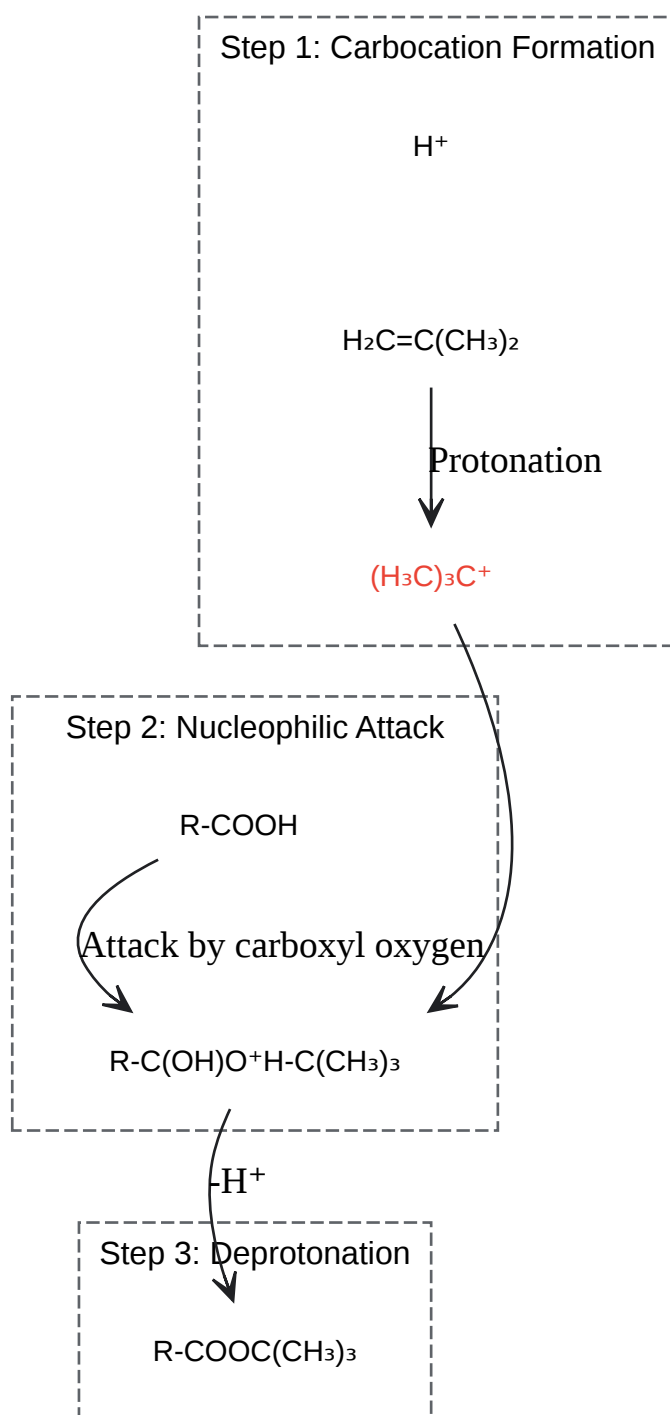
The synthesis of **tert-butyl 3-hydroxybenzoate** primarily revolves around the formation of a sterically demanding ester bond. The choice of method depends on factors such as scale, available reagents, and desired purity. The two most prevalent and logical approaches are:

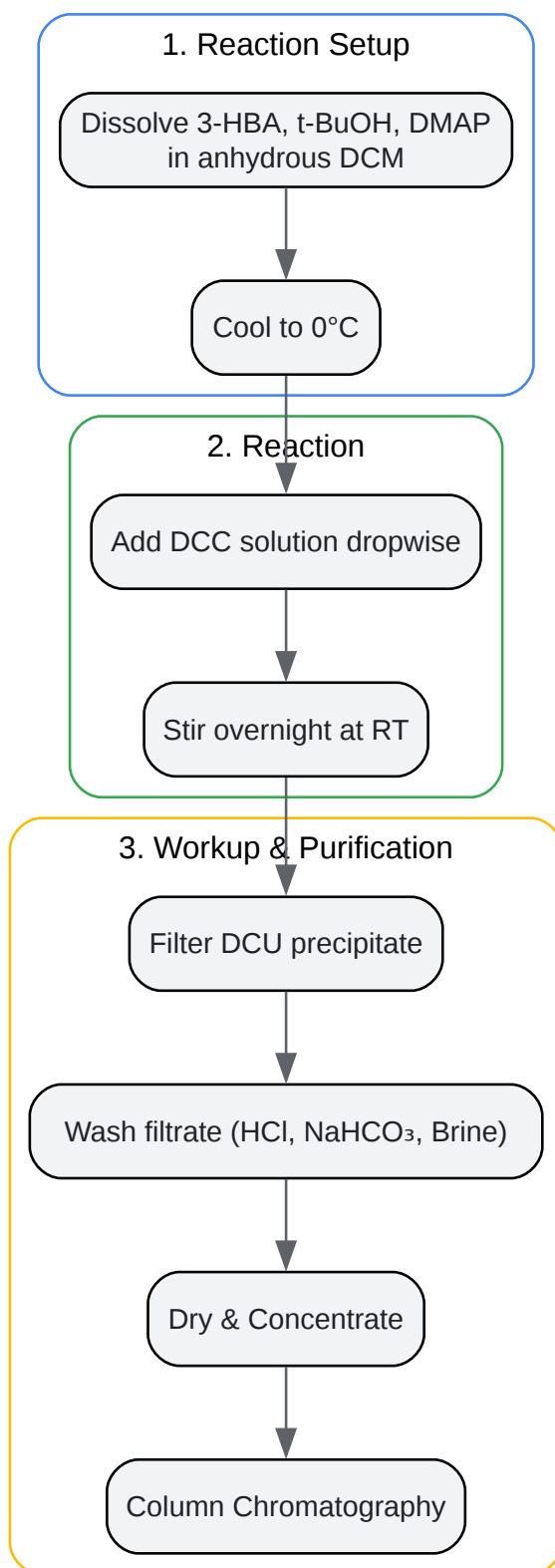
- **Acid-Catalyzed Electrophilic Addition:** Utilizing isobutylene as the source of the tert-butyl group in the presence of a strong acid catalyst. This method leverages the formation of a

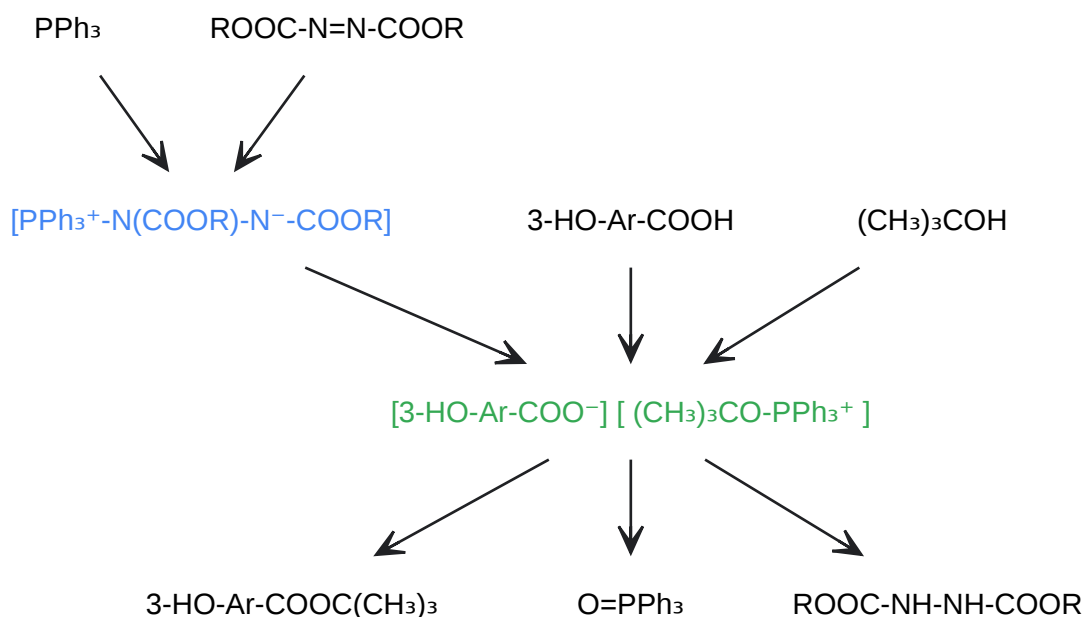
stable tert-butyl carbocation.

- Carboxylic Acid Activation (Coupling): Employing coupling agents to activate the carboxylic acid of 3-hydroxybenzoic acid, facilitating its reaction with tert-butanol.









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